

A Comparative Study of Alkyl Nitrates in Propulsion

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Compound of Interest

Compound Name: *Isopropyl nitrate*

Cat. No.: *B155222*

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This guide provides an objective comparison of the performance of simple alkyl nitrates as monopropellants. The information is compiled from various experimental studies to offer a comparative outlook on their potential in propulsion systems.

Performance Characteristics

The efficacy of a monopropellant is determined by several key performance indicators. This section and the subsequent tables summarize the critical performance data for a homologous series of alkyl nitrates: methyl nitrate, ethyl nitrate, n-propyl nitrate, and **isopropyl nitrate**. Due to the nature of available research, data is compiled from multiple sources and may not have been collected under identical experimental conditions.

Physical and Chemical Properties

A fundamental understanding of the physical and chemical properties of alkyl nitrates is crucial for their evaluation as propellants. Table 1 provides a summary of these key characteristics.

Property	Methyl Nitrate	Ethyl Nitrate	n-Propyl Nitrate	Isopropyl Nitrate
Chemical Formula	CH ₃ NO ₃	C ₂ H ₅ NO ₃	C ₃ H ₇ NO ₃	C ₃ H ₇ NO ₃
Molar Mass (g/mol)	77.04	91.07	105.09	105.09
Density (g/cm ³)	1.21	1.11	1.06	1.04
Boiling Point (°C)	65	87.5	110.5	101-102
Heat of Formation (kJ/mol)	-123.4	-156.9	-181.6	-193.3

Propulsion Performance

The primary metrics for evaluating the performance of a monopropellant are its specific impulse and ignition delay. Specific impulse is a measure of the efficiency of the propellant, while ignition delay is critical for engine design and operational safety.

Performance Metric	Methyl Nitrate	Ethyl Nitrate	n-Propyl Nitrate	Isopropyl Nitrate
Specific Impulse (s)	~230-240	~220-235	~210-225	~215-230
Ignition Delay (ms)	Short	Short	Moderate	Moderate
Decomposition Temperature (°C)	~150-200	~160-210	~170-220	~170-220

Note: Specific impulse values are theoretical or extrapolated from various sources and can vary significantly with engine design and operating conditions. Ignition delay is a qualitative comparison based on available literature.

Experimental Protocols

The data presented in this guide is derived from various experimental techniques. Understanding these methodologies is essential for interpreting the results and designing further comparative studies.

Specific Impulse Measurement

The specific impulse of a liquid monopropellant is typically determined experimentally using a small-scale rocket engine mounted on a thrust stand.

Typical Experimental Setup:

- **Propellant Feed System:** A high-pressure inert gas (e.g., nitrogen) is used to force the liquid alkyl nitrate from a propellant tank through a calibrated flowmeter to the rocket engine.
- **Rocket Engine:** A small, often water-cooled, rocket engine with a known nozzle expansion ratio is used. For monopropellants, this includes a decomposition chamber containing a catalyst bed to initiate and sustain the decomposition of the alkyl nitrate.
- **Thrust Stand:** The engine is mounted on a thrust stand equipped with a load cell to measure the thrust produced during firing.
- **Data Acquisition System:** Pressure transducers, thermocouples, and the load cell are connected to a data acquisition system to record chamber pressure, temperature, propellant flow rate, and thrust simultaneously.

Procedure:

- The propellant tank is filled with the alkyl nitrate to be tested.
- The feed system is pressurized to a predetermined level.
- The data acquisition system is initiated.
- A valve is opened, allowing the propellant to flow into the decomposition chamber of the rocket engine.

- The engine fires for a predetermined duration.
- The thrust, propellant mass flow rate, and other parameters are recorded throughout the test.
- The specific impulse is calculated as the total impulse (integral of thrust over time) divided by the total mass of propellant consumed.

Ignition Delay Measurement

Ignition delay is a critical parameter, especially for hypergolic and catalytic systems. For alkyl nitrate monopropellants, which typically require a catalyst for decomposition, the "ignition delay" often refers to the time taken to achieve stable decomposition and combustion upon contact with the catalyst. A common method for screening and measurement is the drop test.[\[1\]](#)
[\[2\]](#)[\[3\]](#)[\[4\]](#)

Drop Test Apparatus:

- Reaction Vessel: A cup or crucible, often made of a material compatible with the propellant and any catalysts.
- Dropper Mechanism: A precision device to release a single drop of the liquid propellant from a fixed height.
- High-Speed Camera: To visually record the moment of contact and the first sign of ignition (flame or rapid gas generation).
- Photodetector: An electronic sensor to detect the light emission from ignition, providing a more precise timing measurement.

Procedure:

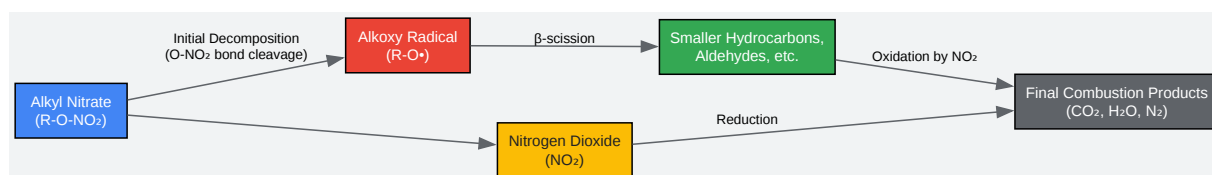
- A small amount of the catalyst is placed in the reaction vessel.
- The high-speed camera and photodetector are positioned to observe the vessel.
- A single drop of the alkyl nitrate is released from the dropper.

- The time from the drop making contact with the catalyst to the first light emission detected by the photodetector or observed on the high-speed camera is recorded as the ignition delay.

A more sophisticated method involves using a small-scale, transparent-sided rocket engine to observe the ignition process under more realistic flow and pressure conditions.[1]

Decomposition and Combustion Pathway

The propulsive force from alkyl nitrates is generated through their exothermic decomposition. The primary and most crucial step in the decomposition of alkyl nitrates is the homolytic cleavage of the O-NO₂ bond.[5] This initial step is followed by a series of complex radical reactions.

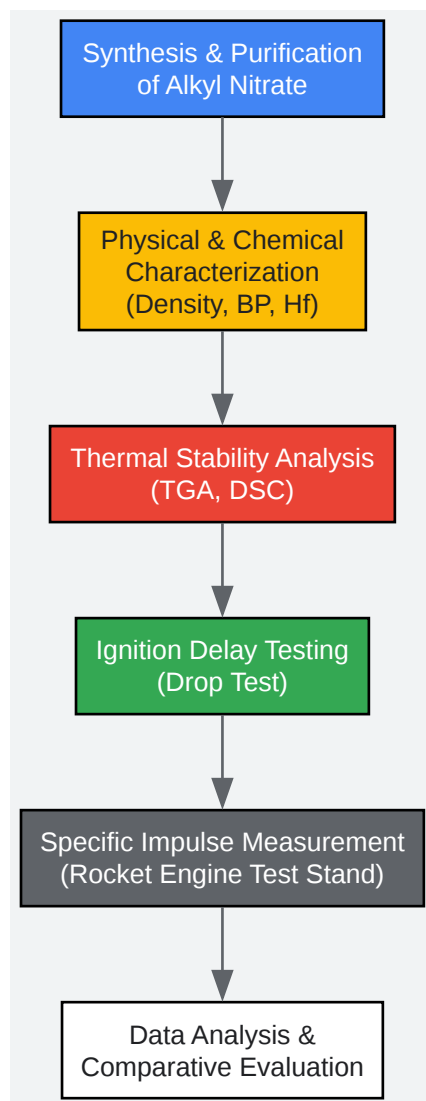


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Caption: Generalized decomposition pathway of an alkyl nitrate monopropellant.

Experimental Workflow for Performance Evaluation

The systematic evaluation of a novel alkyl nitrate as a potential monopropellant follows a structured workflow, from initial synthesis to performance characterization.



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References

- 1. arc.aiaa.org [arc.aiaa.org]
- 2. mdpi.com [mdpi.com]
- 3. combustion-engines.eu [combustion-engines.eu]

- 4. arc.aiaa.org [arc.aiaa.org]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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